

5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine

Cat. No.: B572742

[Get Quote](#)

An In-depth Technical Guide to 5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties and synthesis of novel compounds is paramount. This guide provides a detailed overview of **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds.

Physicochemical Properties

A summary of the key quantitative data for **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine** is presented below, offering a clear comparison of its fundamental properties.

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrF ₃ NO	[1] [2] [3] [4]
Molecular Weight	256.02 g/mol	[1] [2] [3] [4]
Monoisotopic Mass	254.95066 Da	[1]
CAS Number	1214377-42-0	[1] [2] [3] [4]
IUPAC Name	5-bromo-2-methoxy-3-(trifluoromethyl)pyridine	[1]

Synthesis and Characterization

The synthesis of **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine** is critical for its application in further chemical transformations. Below is a detailed experimental protocol for its preparation.

Experimental Protocol: Synthesis of 5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine

This protocol outlines the synthesis of the title compound from 2-methoxy-3-(trifluoromethyl)pyridine.

Materials:

- 2-methoxy-3-(trifluoromethyl)pyridine (20.0 g, 113.0 mmol)
- 1,3-dibromo-5,5-dimethylimidazolidine-2,4-dione (43.6 g, 152.0 mmol)
- Trifluoroacetic acid (TFA, 80 mL)
- tert-Butyl methyl ether (250 mL)
- Heptane
- Ethyl acetate (EtOAc)
- Sodium bicarbonate (NaHCO_3)
- Silica gel

Procedure:

- To a mixture of 2-methoxy-3-(trifluoromethyl)pyridine and 1,3-dibromo-5,5-dimethylimidazolidine-2,4-dione, add trifluoroacetic acid.
- Stir the resulting mixture at room temperature for 18 hours under an argon atmosphere.[\[2\]](#)[\[5\]](#)
- Remove the TFA by distillation under reduced pressure (50 mbar) at 45 °C.[\[2\]](#)[\[5\]](#)

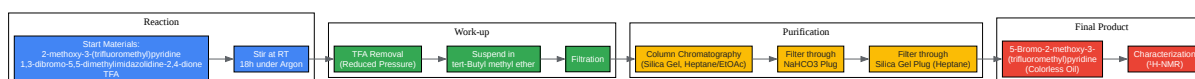
- Suspend the residue in tert-butyl methyl ether and filter to remove the colorless solid, washing with additional tert-butyl methyl ether.[2]
- Purify the filtrate by column chromatography on silica gel using a heptane/EtOAc gradient (from 100/0 to 90/10).[2][5]
- Filter the crude product through a plug of sodium bicarbonate and evaporate the filtrate in vacuo to yield a golden oil.[2][5]
- Dissolve the oil in heptane and purify by filtering through a plug of silica gel, eluting with heptane to obtain **5-bromo-2-methoxy-3-(trifluoromethyl)pyridine** as a colorless oil (Yield: 74%).[2][5]

Characterization:

- $^1\text{H-NMR}$ (400 MHz, DMSO- d_6 , 298K): δ 4.03 (s, 3H), 7.95 (d, 1H), 8.4 (d, 1H).[2][5]

Synthesis and Purification Workflow

The following diagram illustrates the logical workflow for the synthesis and purification of **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine | C₇H₅BrF₃NO | CID 53393182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-bromo-2-methoxy-3-(trifluoromethyl)pyridine synthesis - chemicalbook [chemicalbook.com]
- 3. chemuniverse.com [chemuniverse.com]
- 4. 5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine | [frontierspecialtychemicals.com]
- 5. 5-bromo-2-methoxy-3-(trifluoromethyl)pyridine | 1214377-42-0 [chemicalbook.com]
- To cite this document: BenchChem. [5-Bromo-2-methoxy-3-(trifluoromethyl)pyridine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572742#5-bromo-2-methoxy-3-trifluoromethyl-pyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com